

Unveiling the Aquatic Toxicity Profile of Tributylmethylammonium Methyl Sulfate

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Compound of Interest

Compound Name: *Tributylmethylammonium methyl sulfate*

Cat. No.: *B082111*

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An In-depth Technical Guide for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of the current scientific understanding of the potential for aquatic toxicity of **tributylmethylammonium methyl sulfate**. The information is curated for researchers, scientists, and drug development professionals, presenting key ecotoxicological data, detailed experimental methodologies, and visual representations of testing workflows.

Executive Summary

Tributylmethylammonium methyl sulfate, a quaternary ammonium salt, has been evaluated for its acute toxicity to key aquatic organisms representing different trophic levels. The available data indicates a 96-hour LC50 for the fish species *Oncorhynchus mykiss* (Rainbow Trout) to be greater than 100 mg/L, suggesting low acute toxicity to fish. For aquatic invertebrates, a 48-hour EC50 for *Daphnia magna* has been determined to be 56 mg/L, indicating a potential for harmful effects at this concentration. Currently, specific data on the toxicity of **tributylmethylammonium methyl sulfate** to algae is not publicly available. The toxicological profile of this compound is of interest due to the broader class of quaternary ammonium compounds (QACs) being known for their potential to disrupt cell membranes.^[1]

Aquatic Ecotoxicity Data

The following tables summarize the available quantitative data on the aquatic toxicity of **tributylmethylammonium methyl sulfate**.

Table 1: Acute Toxicity to Fish

Species	Exposure Duration	Endpoint	Result	Guideline
Oncorhynchus mykiss (Rainbow Trout)	96 hours	LC50	> 100 mg/L	OECD 203

Table 2: Acute Toxicity to Aquatic Invertebrates

Species	Exposure Duration	Endpoint	Result	Guideline
Daphnia magna (Water Flea)	48 hours	EC50	56 mg/L	Directive 92/69/EEC

Table 3: Toxicity to Algae

Species	Exposure Duration	Endpoint	Result	Guideline
Data Not Available	72 hours	EC50	Data Not Available	OECD 201

Experimental Protocols

Detailed experimental protocols for the cited studies are based on internationally recognized guidelines.

Fish Acute Toxicity Test (OECD 203)

The acute toxicity to fish was likely determined following the OECD Guideline 203 for a static limit test.^{[2][3][4][5]}

- Test Organism: *Oncorhynchus mykiss* (Rainbow Trout).
- Test Type: Static limit test, where fish are exposed to a single high concentration of the test substance (e.g., 100 mg/L) for a 96-hour period without renewal of the test solution.[\[2\]](#)[\[4\]](#)
- Test Conditions: The test is conducted under controlled conditions of temperature and a defined photoperiod (e.g., 12-16 hours of light).[\[2\]](#)
- Observations: Mortalities are recorded at 24, 48, 72, and 96 hours.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Endpoint: The LC50 (Lethal Concentration 50%) is the concentration estimated to cause mortality in 50% of the test fish. In a limit test, if mortality is below 50% at the limit concentration, the LC50 is reported as being greater than that concentration.[\[2\]](#)[\[4\]](#)
- Data Analysis: The number of dead fish is recorded at each observation time. For a limit test, the result is a statement of whether the LC50 is above or below the test concentration.

Aquatic Invertebrate Acute Immobilisation Test (based on OECD 202)

The acute toxicity to *Daphnia magna* was determined in a 48-hour static test, likely following the principles of OECD Guideline 202.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

- Test Organism: *Daphnia magna*, young daphnids (less than 24 hours old).[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Test Type: Static test, where daphnids are exposed to a range of concentrations of the test substance for 48 hours without renewal of the test solutions.[\[6\]](#)[\[8\]](#)[\[9\]](#)
- Test Conditions: The test is performed in a suitable test medium under controlled temperature and light conditions.[\[6\]](#)
- Observations: The number of immobilized daphnids is observed at 24 and 48 hours. Immobilisation is defined as the inability to swim within 15 seconds after gentle agitation.[\[8\]](#)
[\[9\]](#)
- Endpoint: The EC50 (Effective Concentration 50%) is the concentration of the test substance that results in the immobilization of 50% of the daphnids.[\[6\]](#)[\[7\]](#)[\[8\]](#)

- **Data Analysis:** The percentage of immobilized daphnids at each concentration is used to calculate the EC50 value, typically using probit analysis or other suitable statistical methods.

Algal Growth Inhibition Test (OECD 201)

While no specific data is available for **tributylmethylammonium methyl sulfate**, a standard algal toxicity test would follow the OECD Guideline 201.

- **Test Organism:** A species of freshwater algae, such as *Pseudokirchneriella subcapitata* or *Desmodesmus subspicatus*.
- **Test Type:** A 72-hour static test where exponentially growing algal cultures are exposed to a range of concentrations of the test substance.
- **Test Conditions:** The test is conducted in a nutrient-rich medium under continuous, uniform illumination and constant temperature.
- **Observations:** Algal growth (biomass) is measured at the start and at 24, 48, and 72 hours, typically by cell counts, fluorometry, or spectrophotometry.
- **Endpoint:** The EC50 is the concentration of the test substance that causes a 50% reduction in either the growth rate (ErC50) or the yield (EyC50) of the algae compared to a control.
- **Data Analysis:** The growth inhibition for each concentration is calculated and used to determine the EC50 value.

Signaling Pathways and Mechanisms of Toxicity

Specific studies detailing the signaling pathways or precise molecular mechanisms of aquatic toxicity for **tributylmethylammonium methyl sulfate** are not currently available in the public domain. However, as a quaternary ammonium compound (QAC), its toxicity is likely related to the general mechanisms attributed to this class of chemicals.

QACs are cationic surfactants that can interact with the negatively charged cell membranes of aquatic organisms. This interaction can lead to a disruption of the membrane's structural integrity and function, potentially causing cell lysis and death.^[1] The lipophilicity of the alkyl chains on the quaternary ammonium cation can influence the degree of this interaction and,

consequently, the toxicity. For tributylmethylammonium, the three butyl groups and one methyl group contribute to its overall lipophilicity.

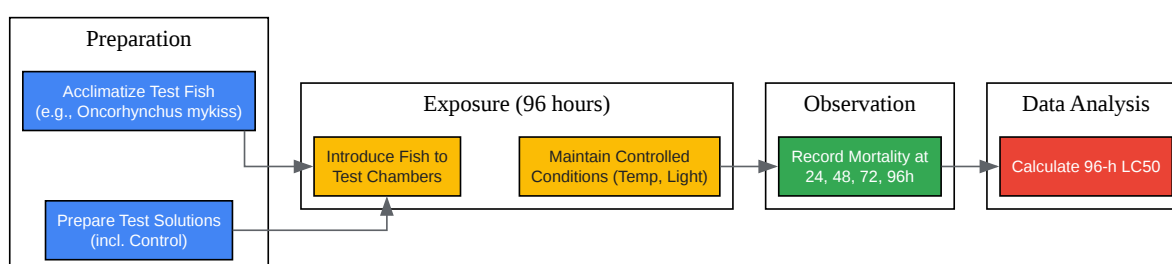
The general mechanism of QAC toxicity involves:

- **Adsorption to the Cell Surface:** The positively charged quaternary ammonium headgroup is attracted to the negatively charged components of the cell membrane or cell wall.
- **Insertion into the Lipid Bilayer:** The hydrophobic alkyl chains penetrate the lipid bilayer of the cell membrane.
- **Membrane Disruption:** This insertion disrupts the ordered structure of the membrane, leading to increased permeability, leakage of intracellular components, and ultimately cell death.

Further research is needed to elucidate the specific molecular targets and signaling pathways affected by **tributylmethylammonium methyl sulfate** in different aquatic organisms.

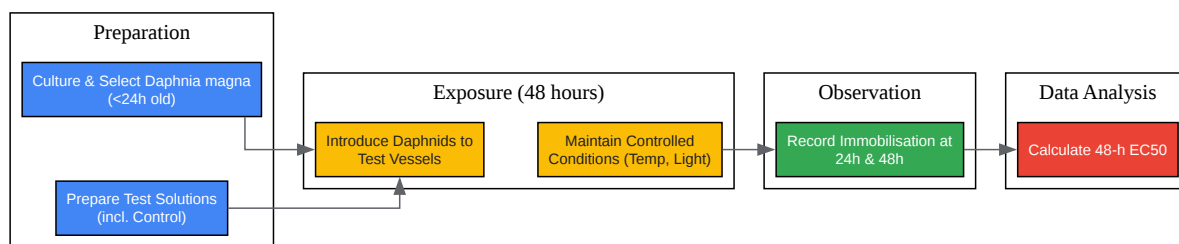
Visualizations

The following diagrams illustrate the generalized workflows for the standard aquatic toxicity tests.



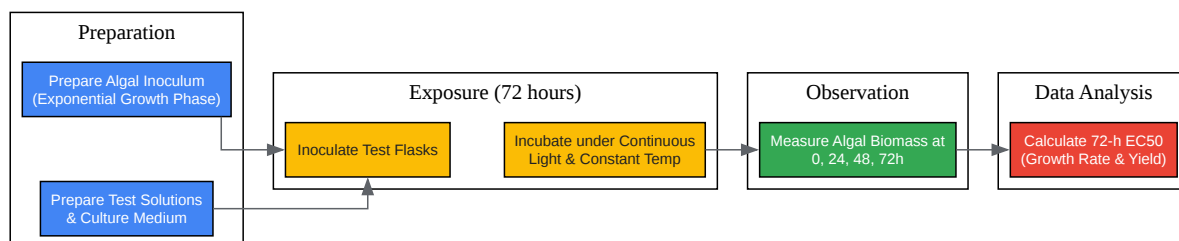
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Figure 1: Generalized workflow for an OECD 203 Fish Acute Toxicity Test.



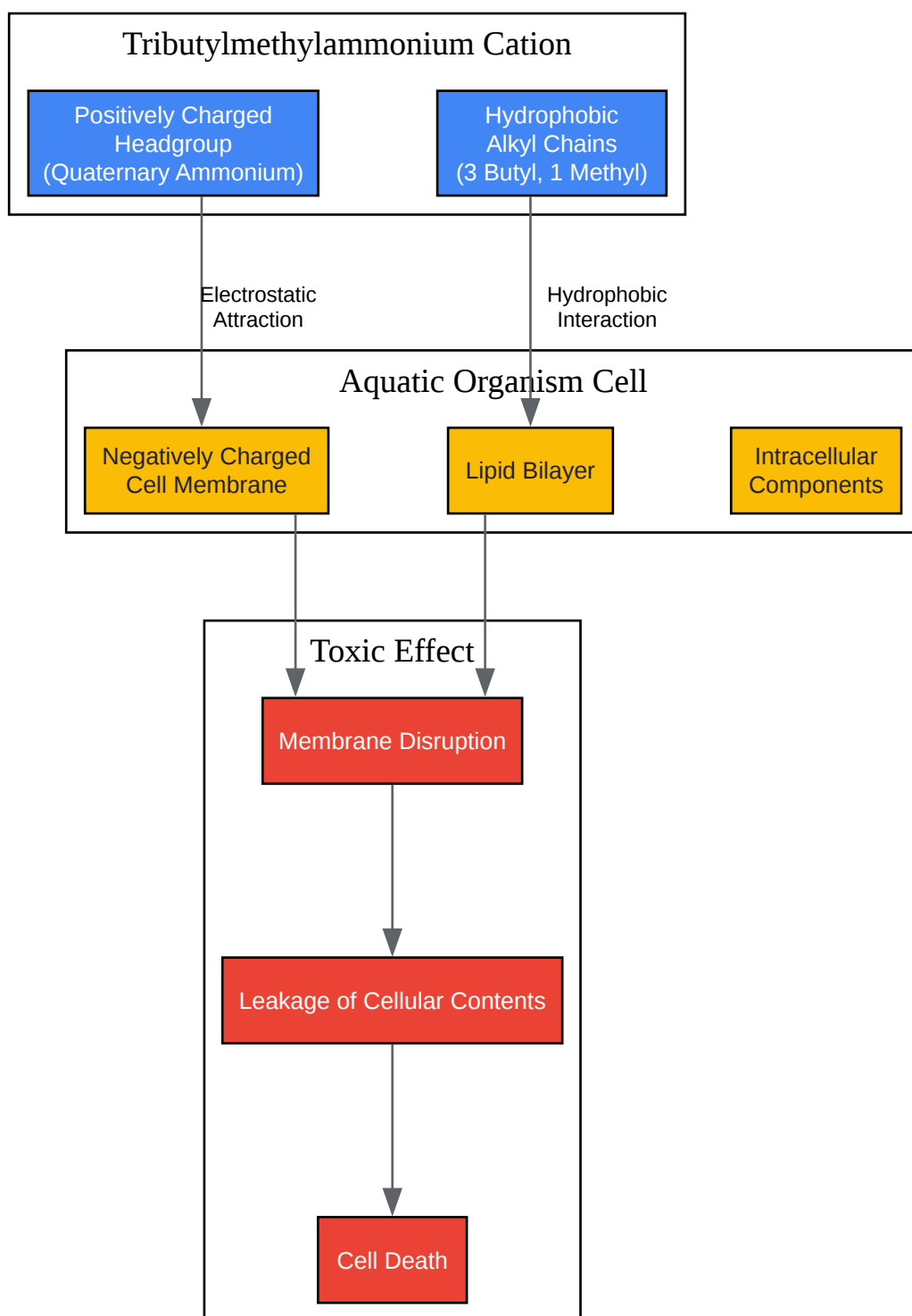
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Figure 2: Generalized workflow for an OECD 202 Daphnia Acute Immobilisation Test.



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Figure 3: Generalized workflow for an OECD 201 Algal Growth Inhibition Test.



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Figure 4: Postulated mechanism of toxicity for quaternary ammonium compounds.

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